

An In-depth Technical Guide on the Thermochemical Data of 2-Methylbenzaldehyde

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **2-Methylbenzaldehyde** (o-tolualdehyde). The information is compiled from various sources and is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields where this compound is of interest.

Physicochemical Properties

2-Methylbenzaldehyde is an aromatic aldehyde with the chemical formula C₈H₈O.[1] It is a colorless liquid at room temperature and possesses a characteristic almond-like odor.[1]

Table 1: General Physicochemical Properties of **2-Methylbenzaldehyde**



Property	Value	Unit	Source
Molecular Formula	C ₈ H ₈ O	-	[1][2]
Molar Mass	120.15	g·mol ^{−1}	[1][2]
Appearance	Colorless liquid	-	[1]
Density (at 20 °C)	1.0328	g/cm³	[1]
Melting Point	-35	°C	[1]
Boiling Point	199-200	°C	[1]
Flash Point	67	°C	[1]
Vapor Pressure (at 25 °C)	0.32	mmHg	[3]

Thermochemical Data

The following tables summarize the key thermochemical data for **2-Methylbenzaldehyde**. It is important to note that some of these values are calculated using computational methods, as experimental data for this specific compound is not always available.

Table 2: Enthalpy and Entropy Data for 2-Methylbenzaldehyde

Property	Value	Unit	Source & Method
Standard Enthalpy of Formation (gas, ΔfH°gas)	-68.97	kJ/mol	[2] Joback Method (Calculated)
Enthalpy of Fusion (ΔfusH°)	12.42	kJ/mol	[2] Joback Method (Calculated)
Enthalpy of Vaporization (ΔναρΗ°)	43.06	kJ/mol	[2] Joback Method (Calculated)
Standard Gibbs Free Energy of Formation (ΔfG°)	19.74	kJ/mol	[2] Joback Method (Calculated)



Table 3: Ideal Gas Heat Capacity (Cp,gas) of 2-Methylbenzaldehyde at Various Temperatures

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)	Source & Method
462.76	194.28	[2] Joback Method (Calculated)
498.96	205.24	[2] Joback Method (Calculated)
535.16	215.55	[2] Joback Method (Calculated)
571.36	225.25	[2] Joback Method (Calculated)

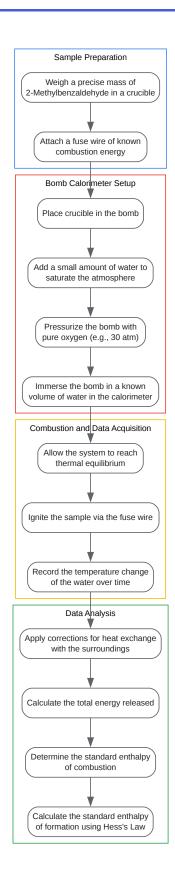
Experimental Protocols for Thermochemical Data Determination

While specific experimental protocols for the thermochemical analysis of **2- Methylbenzaldehyde** are not readily available in the literature, this section outlines the general methodologies typically employed for determining the key thermochemical parameters for aromatic aldehydes.

The standard enthalpy of formation of an organic compound like **2-Methylbenzaldehyde** is commonly determined indirectly through its enthalpy of combustion, measured using a bomb calorimeter.

Experimental Workflow:





Click to download full resolution via product page

Workflow for Combustion Calorimetry.







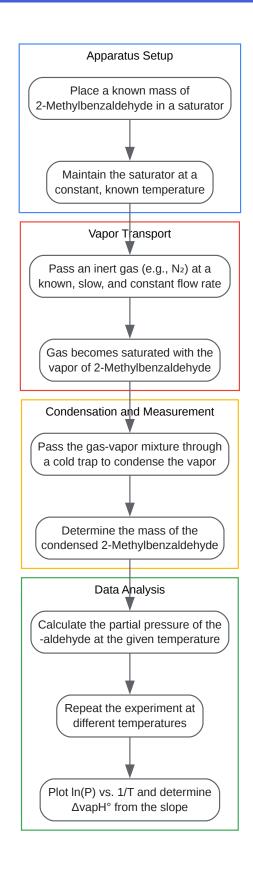
Methodology Details:

- Sample Preparation: A precisely weighed sample of high-purity 2-Methylbenzaldehyde is
 placed in a crucible. A fuse wire with a known energy of combustion is attached.
- Calorimeter Setup: The crucible is placed inside a high-pressure vessel, often called a
 "bomb." A small, known amount of water is added to the bomb to ensure the final water
 produced by combustion is in the liquid state. The bomb is then sealed and pressurized with
 an excess of pure oxygen. This bomb is submerged in a known quantity of water in an
 insulated container (the calorimeter).
- Combustion: The system is allowed to come to thermal equilibrium. The sample is then
 ignited by passing an electric current through the fuse wire. The complete combustion of the
 sample releases heat, which is absorbed by the bomb and the surrounding water, causing a
 temperature rise.
- Data Acquisition: The temperature of the water in the calorimeter is monitored and recorded with high precision before, during, and after the combustion reaction until a stable final temperature is reached.
- Calculation: The heat capacity of the calorimeter is determined by combusting a standard substance with a well-known enthalpy of combustion, such as benzoic acid. The gross heat of combustion of the **2-Methylbenzaldehyde** sample is then calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of combustion of the fuse wire and for the formation of any side products like nitric acid (from nitrogen impurities). Finally, the standard enthalpy of formation is calculated using Hess's law, from the standard enthalpy of combustion and the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).

The enthalpy of vaporization can be determined from the temperature dependence of the vapor pressure, which can be measured using the transpiration method.

Experimental Workflow:





Click to download full resolution via product page

Workflow for the Transpiration Method.



Methodology Details:

- Sample and Temperature Control: A sample of 2-Methylbenzaldehyde is placed in a thermostatically controlled tube (the saturator), maintained at a precise and constant temperature.
- Vapor Saturation: A stream of an inert carrier gas (such as nitrogen or argon) is passed over
 the sample at a slow, accurately known, and constant flow rate. The flow rate is chosen to be
 slow enough to ensure that the gas stream becomes saturated with the vapor of the
 compound.
- Condensation and Quantification: The gas-vapor mixture exits the saturator and is passed through a cold trap (e.g., cooled with liquid nitrogen) where the vapor of 2-Methylbenzaldehyde condenses. The amount of condensed substance is determined, usually by weighing the trap before and after the experiment.
- Vapor Pressure Calculation: The partial pressure of 2-Methylbenzaldehyde at the temperature of the saturator can be calculated from the mass of the condensed vapor, the total volume of the carrier gas that has passed through, and the ideal gas law.
- Enthalpy of Vaporization Determination: The experiment is repeated at several different temperatures. The enthalpy of vaporization is then determined from the slope of a plot of the natural logarithm of the vapor pressure versus the reciprocal of the absolute temperature, according to the Clausius-Clapeyron equation.

The heat capacity of liquid **2-Methylbenzaldehyde** can be measured using a differential scanning calorimeter.

Methodology Details:

- Sample Preparation: A small, accurately weighed sample of **2-Methylbenzaldehyde** (typically a few milligrams) is hermetically sealed in a sample pan (e.g., aluminum). An empty, sealed pan is used as a reference.
- DSC Measurement: The measurement involves a three-step process:

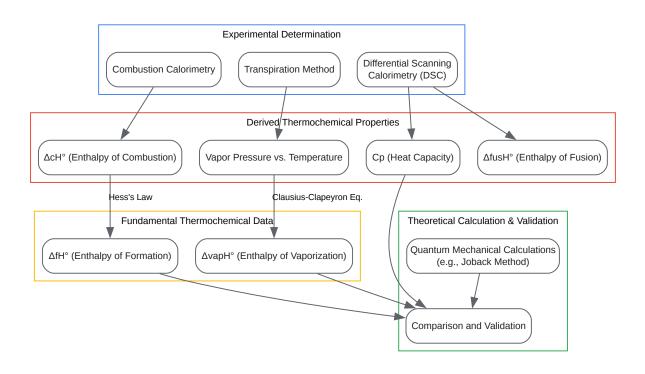


- Baseline: The empty sample and reference pans are heated at a constant rate over the desired temperature range to obtain a baseline DSC signal.
- Standard: A standard material with a well-known heat capacity (e.g., sapphire) is placed in the sample pan and heated under the same conditions.
- Sample: The sample of 2-Methylbenzaldehyde is then heated under the identical conditions.
- Calculation: The heat flow difference between the sample and the reference is measured as
 a function of temperature. By comparing the heat flow data for the sample with that of the
 baseline and the standard, the heat capacity of 2-Methylbenzaldehyde at a given
 temperature can be calculated.

Logical Relationship for Thermochemical Data Determination

The following diagram illustrates the interconnectedness of experimental measurements and theoretical calculations in establishing a comprehensive thermochemical profile for a compound like **2-Methylbenzaldehyde**.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Thermochemical Data of 2-Methylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b042018#thermochemical-data-for-2-methylbenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com